

An In-depth Technical Guide to the Physical and Chemical Properties of Jasminoside

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Compound of Interest

Compound Name: *Jasminoside*

Cat. No.: *B3029898*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Jasminoside (CAS 82451-18-1), a secoiridoid glycoside, has garnered significant interest within the scientific community for its diverse pharmacological activities, including anti-inflammatory, antioxidant, antimicrobial, and anticancer properties. This technical guide provides a comprehensive overview of the physical and chemical properties of **Jasminoside**, detailed experimental protocols for its analysis and isolation, and an exploration of its known biological activities and underlying signaling pathways. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

Jasminoside is a white to off-white solid powder. Its fundamental physical and chemical characteristics are summarized in the tables below.

Table 1: General and Physical Properties of Jasminoside

Property	Value	Reference
CAS Number	82451-18-1	
Molecular Formula	C ₂₆ H ₃₀ O ₁₃	[1]
Molecular Weight	550.51 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	115.5 °C	
Solubility	Soluble in water, chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.	[2]
Storage	-20°C	[2]

Table 2: Spectroscopic Data of Jasminoside

Spectroscopic Technique	Key Data and Peaks
¹ H-NMR (DMSO-d ₆)	Data not yet available in sufficient detail for a comprehensive table.
¹³ C-NMR (DMSO-d ₆)	Data not yet available in sufficient detail for a comprehensive table.
Mass Spectrometry (ESI-MS/MS)	Fragmentation patterns are being investigated to provide detailed structural information.
UV-Vis Spectroscopy (in Methanol)	λ _{max} values are being determined.
Infrared (IR) Spectroscopy	Characteristic peaks include those for O-H, C-H (aromatic and aliphatic), C=O (ester and carboxylic acid), and C=C (aromatic) stretching.

Biological Activity and Signaling Pathways

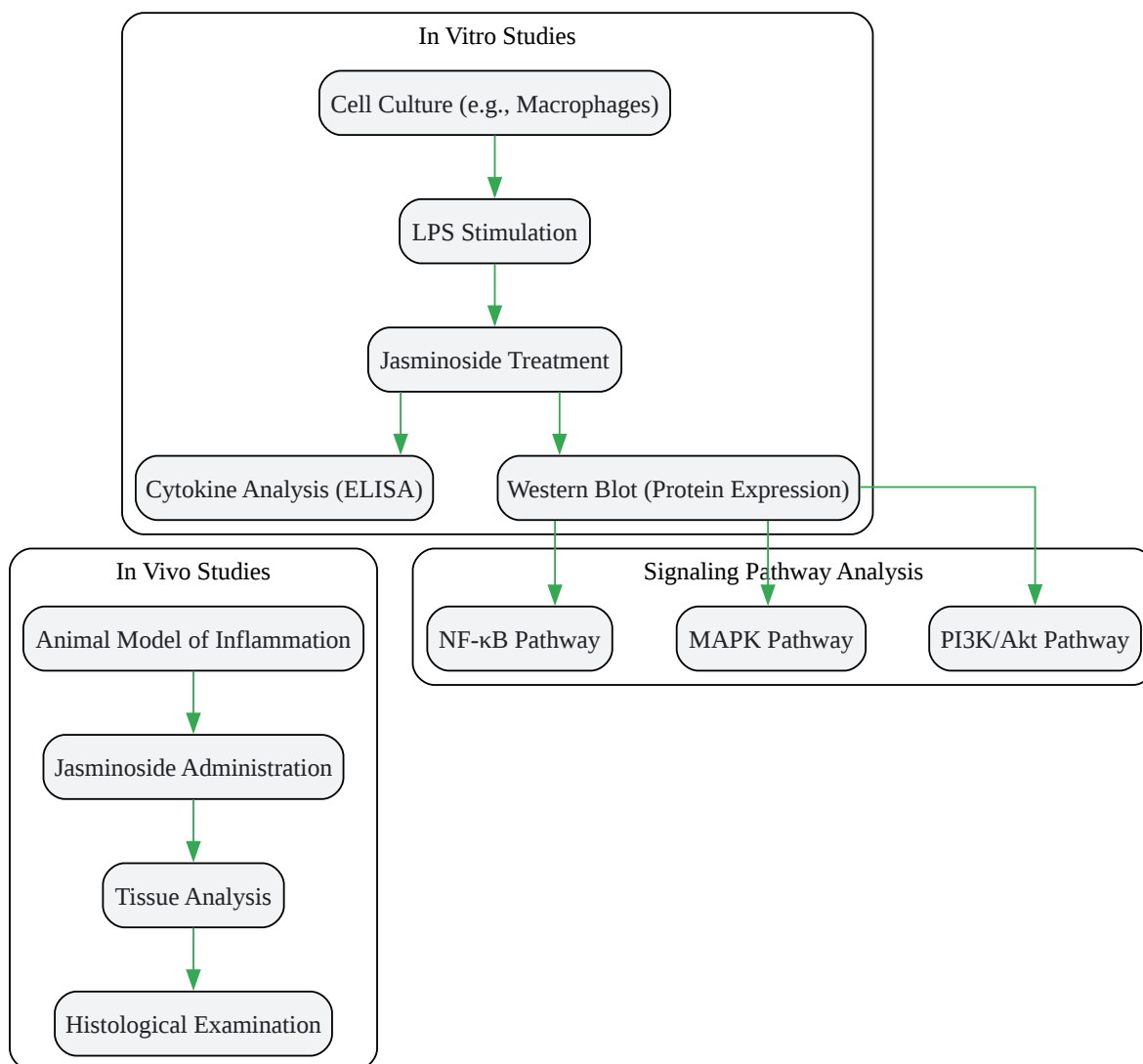
Jasminoside exhibits a range of biological activities, with its anti-inflammatory effects being particularly well-documented. It is known to modulate several key signaling pathways involved in the inflammatory response.

Anti-inflammatory Activity

Jasminoside's anti-inflammatory properties are attributed to its ability to influence the following signaling pathways:

- **NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) Pathway:** **Jasminoside** is reported to inhibit the NF- κ B pathway, a crucial regulator of the inflammatory response. This inhibition likely involves the suppression of I κ B kinase (IKK) phosphorylation, which in turn prevents the degradation of I κ B α and the subsequent nuclear translocation of the p65 subunit of NF- κ B. This action leads to a downregulation of pro-inflammatory gene expression.
- **MAPK (Mitogen-Activated Protein Kinase) Pathway:** **Jasminoside** influences the MAPK signaling cascade, which includes p38, JNK (c-Jun N-terminal kinase), and ERK (extracellular signal-regulated kinase). By modulating the phosphorylation of these kinases, **Jasminoside** can regulate the production of inflammatory mediators.
- **PI3K/Akt (Phosphatidylinositol 3-kinase/Protein Kinase B) Pathway:** This pathway is involved in cell survival and proliferation and also plays a role in inflammation. **Jasminoside**'s interaction with the PI3K/Akt pathway contributes to its overall anti-inflammatory effect.

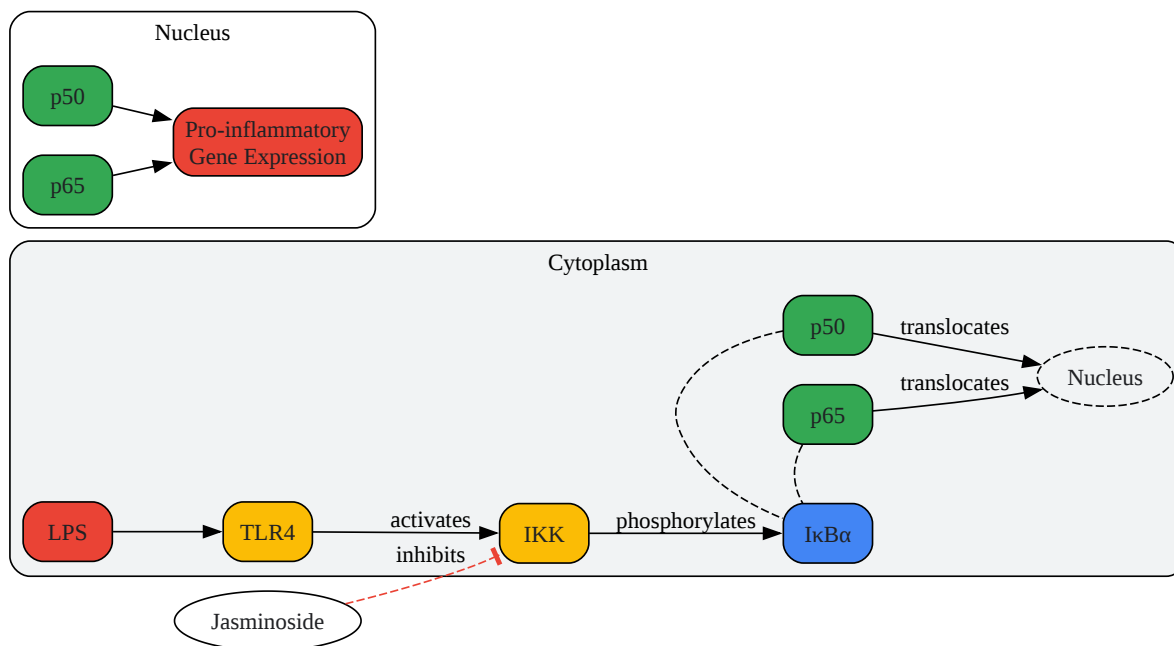
Below is a diagram illustrating the general workflow for investigating the anti-inflammatory effects of **Jasminoside**.



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Workflow for Investigating Anti-inflammatory Effects

The following diagram illustrates the key points of **Jasminoside**'s inhibitory action on the NF- κ B signaling pathway.



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Jasminoside's Inhibition of the NF- κ B Pathway

Experimental Protocols

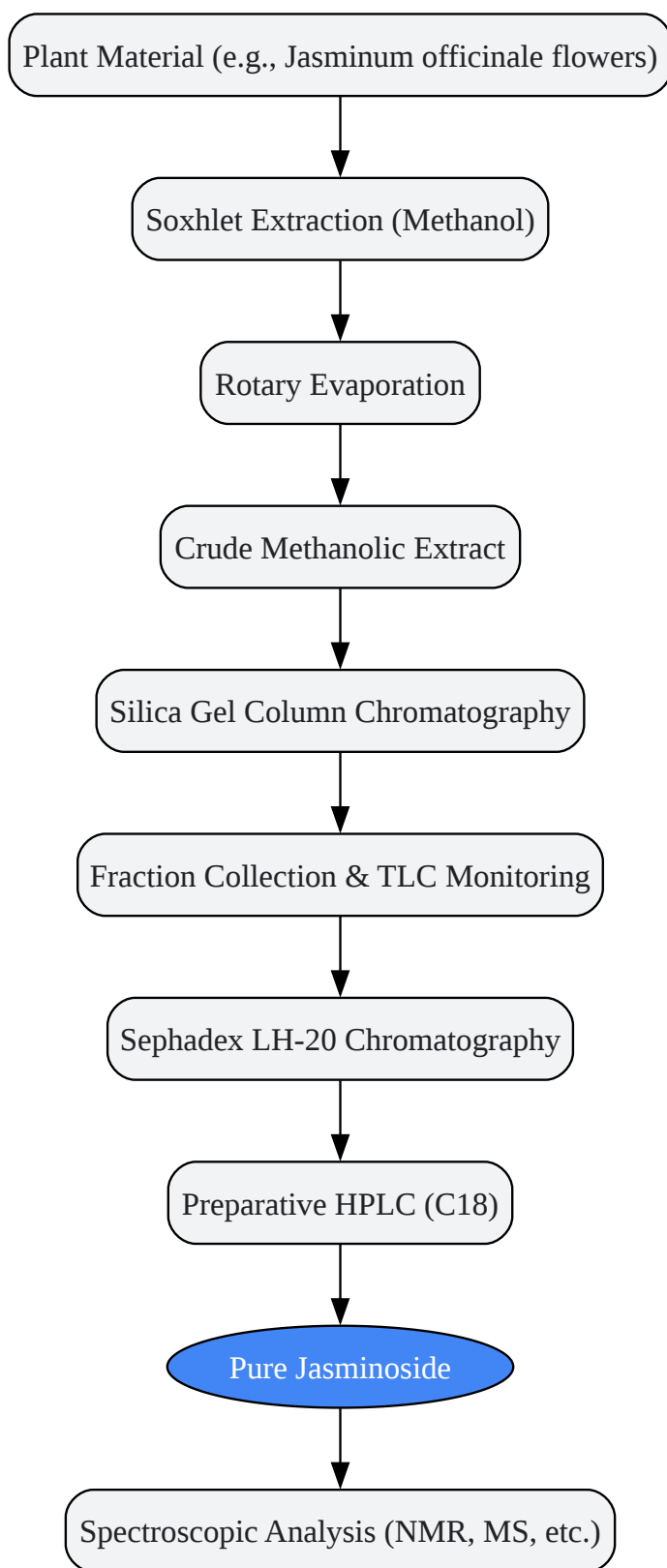
Isolation and Purification of Jasminoside

The following is a general protocol for the isolation and purification of **Jasminoside** from plant material, such as the flowers of *Jasminum officinale*.

- Extraction:

- Air-dry and powder the plant material.
- Perform Soxhlet extraction with methanol.
- Concentrate the methanol extract under reduced pressure using a rotary evaporator.
- Column Chromatography:
 - Silica Gel Chromatography:
 - Prepare a silica gel (100-200 mesh) column.
 - Adsorb the crude extract onto a small amount of silica gel and load it onto the column.
 - Elute the column with a gradient of solvents, starting with less polar solvents (e.g., petroleum ether, toluene, chloroform, ethyl acetate) and gradually increasing the polarity with methanol and water mixtures (e.g., 90:10, 70:30, 50:50, 30:70 v/v).[3]
 - Collect fractions and monitor by Thin Layer Chromatography (TLC).
 - Sephadex LH-20 Chromatography:
 - Further purify the fractions containing **Jasminoside** using a Sephadex LH-20 column with methanol as the mobile phase to remove smaller molecules and pigments.[4]
- Preparative High-Performance Liquid Chromatography (HPLC):
 - Perform final purification of the enriched fractions by preparative HPLC on a C18 column.
 - Use a gradient of methanol and water as the mobile phase.
 - Collect the peak corresponding to **Jasminoside**.
- Structure Elucidation:
 - Confirm the identity and purity of the isolated **Jasminoside** using spectroscopic methods such as NMR (^1H and ^{13}C), Mass Spectrometry, IR, and UV-Vis.

The logical workflow for the isolation and purification of **Jasminoside** is depicted below.



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Isolation and Purification Workflow for **Jasminoside**

High-Performance Liquid Chromatography (HPLC) Analysis

The following is a general method for the analytical quantification of **Jasminoside** in plant extracts.

- Instrumentation: HPLC system with a Diode Array Detector (DAD) or UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m particle size).
- Mobile Phase: A gradient elution using acetonitrile (A) and water (B), both with 0.1% formic acid.
 - A typical gradient might be: 0-5 min, 10-30% A; 5-20 min, 30-60% A; 20-25 min, 60-10% A; followed by a re-equilibration period.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25-30 °C.
- Detection Wavelength: Monitor at the λ_{max} of **Jasminoside** (to be determined, but typically in the range of 230-280 nm for similar compounds).
- Injection Volume: 10-20 μ L.
- Standard Preparation: Prepare a stock solution of pure **Jasminoside** in methanol and create a series of dilutions to generate a calibration curve.
- Sample Preparation: Extract the plant material with methanol, filter the extract through a 0.45 μ m syringe filter, and dilute as necessary to fall within the range of the calibration curve.

Conclusion

Jasminoside is a promising natural product with significant therapeutic potential, particularly in the realm of anti-inflammatory drug discovery. This guide has provided a detailed overview of its physical and chemical properties, its known biological activities with a focus on key signaling pathways, and general protocols for its isolation and analysis. Further research is warranted to

fully elucidate the specific molecular targets of **Jasminoside** and to optimize its therapeutic applications.

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